

# Application of 4-Oxo-2,4-diphenylbutanenitrile in Medicinal Chemistry: A Detailed Overview

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## Compound of Interest

Compound Name: 4-Oxo-2,4-diphenylbutanenitrile

Cat. No.: B1295096

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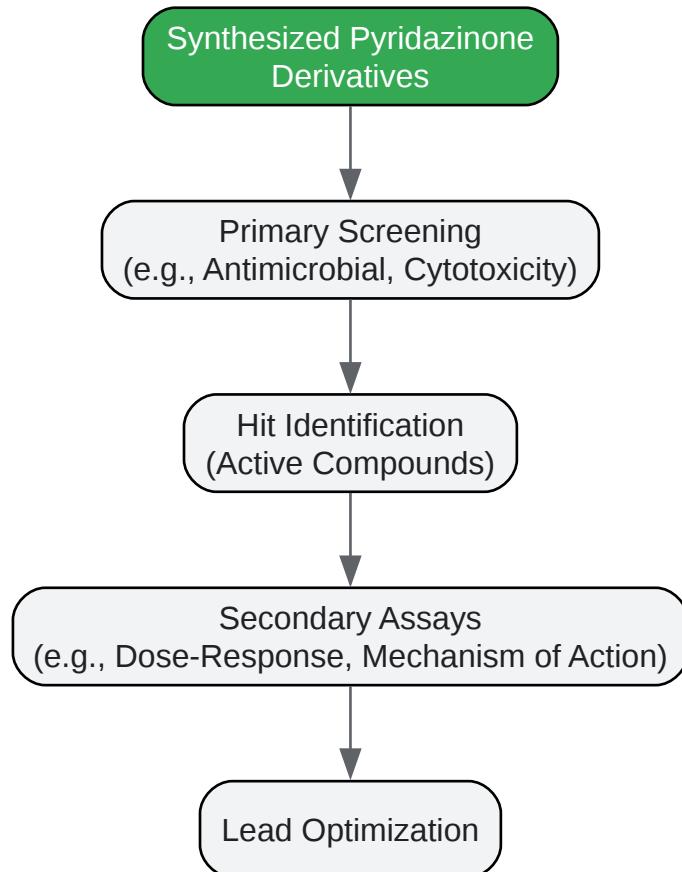
## Introduction

**4-Oxo-2,4-diphenylbutanenitrile** is a versatile bifunctional molecule that serves as a crucial starting material and intermediate in the synthesis of various heterocyclic compounds with significant potential in medicinal chemistry.<sup>[1][2]</sup> Its unique structure, featuring both a ketone and a nitrile group, allows for a range of chemical transformations, making it a valuable building block for the development of novel therapeutic agents. While direct biological activity of **4-Oxo-2,4-diphenylbutanenitrile** is not extensively documented, its primary application lies in its conversion to biologically active molecules, particularly pyridazinone derivatives. This document provides a comprehensive overview of its applications, including detailed synthetic protocols and the biological activities of its derivatives.

## Synthetic Applications: A Gateway to Bioactive Heterocycles

The principal application of **4-Oxo-2,4-diphenylbutanenitrile** in medicinal chemistry is as a precursor for the synthesis of pyridazinone scaffolds.<sup>[3][4][5]</sup> Pyridazinones are a class of heterocyclic compounds known to exhibit a wide spectrum of pharmacological activities, including antimicrobial, anticancer, and anti-inflammatory properties.

A common synthetic route involves the conversion of **4-Oxo-2,4-diphenylbutanenitrile** to a  $\beta$ -arylpromionic acid, which is then cyclized with hydrazine hydrate to form the pyridazinone ring.



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## References

- 1. Buy 4-Oxo-2,4-diphenylbutanenitrile | 6268-00-4 [smolecule.com]
- 2. researchgate.net [researchgate.net]
- 3. sphinxsai.com [sphinxsai.com]
- 4. ijrpc.com [ijrpc.com]

- 5. researchgate.net [researchgate.net]
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